

Introduction: The Strategic Importance of Indolylboronic Acids

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Compound of Interest

Compound Name: *(1-(tert-Butyldimethylsilyl)-1H-indol-5-yl)boronic acid*

CAS No.: 913835-68-4

Cat. No.: B1275515

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The indole scaffold is a privileged structure in medicinal chemistry and materials science, forming the core of numerous natural products, pharmaceuticals, and functional organic materials.^[1] Consequently, methods for the precise functionalization of the indole ring are of paramount importance. Indolylboronic acids have emerged as exceptionally versatile and valuable intermediates for this purpose. They are generally stable, non-toxic, and highly effective nucleophilic partners in transition-metal-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.^[1]

This guide focuses on a specific, yet widely applicable derivative: 1-(tert-butyldimethylsilyl)-1H-indole-5-boronic acid (commonly abbreviated as 1-TBDMS-indole-5-boronic acid). The strategic placement of the boronic acid moiety at the C-5 position allows for the introduction of aryl, heteroaryl, or vinyl substituents at a site often crucial for modulating biological activity. The incorporation of the tert-butyldimethylsilyl (TBDMS) group on the indole nitrogen is a deliberate and critical choice, designed to enhance stability and prevent undesirable side reactions, which will be discussed in detail.

Molecular Structure and Nomenclature

A precise understanding of a reagent's structure and nomenclature is fundamental to its effective use. Here, we dissect the components of 1-TBDMS-indole-5-boronic acid.

IUPAC Nomenclature and Structural Breakdown

The formal IUPAC name for this compound is [1-[tert-butyl(dimethyl)silyl]indol-5-yl]boronic acid.

[2] Let's deconstruct this name:

- Indole: This is the parent heterocyclic aromatic system, consisting of a fused benzene and pyrrole ring.
- [...indol-5-yl]: This indicates that the indole ring is a substituent connected via its carbon at position 5.
- boronic acid: This specifies the functional group, $-B(OH)_2$, attached to the C-5 position of the indole.
- 1-[tert-butyl(dimethyl)silyl]: This describes the protecting group attached to the nitrogen atom of the indole ring, which is assigned position 1. The TBDMS group consists of a central silicon atom bonded to one bulky tert-butyl group and two methyl groups.

Caption: Molecular structure of 1-TBDMS-indole-5-boronic acid.

The Rationale for N-H Protection

The indole N-H proton is weakly acidic ($pK_a \approx 17$ in DMSO) and can interfere with many standard organometallic reactions. There are two primary reasons why protecting this position with a TBDMS group is a cornerstone of a robust synthetic strategy:

- Compatibility with Organometallic Reagents: The synthesis of the boronic acid often proceeds through a lithium-halogen exchange using strong bases like n-butyllithium. An unprotected N-H would be immediately deprotonated, consuming an equivalent of the expensive organolithium reagent and potentially leading to side reactions or insolubility issues.

- Preventing Side Reactions in Coupling: During palladium-catalyzed reactions, the indole nitrogen can act as a ligand to the metal center or undergo undesired N-arylation. The sterically bulky TBDMS group effectively shields the nitrogen, preventing these competing pathways and directing the reaction to the desired C-5 position.^[3] It is exceptionally stable to the basic conditions typical of Suzuki couplings but can be readily removed under acidic conditions or with a fluoride source when desired.^[4]

Physicochemical Properties and Safety Data

Accurate physical and safety data are critical for experimental design, handling, and storage.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	913835-68-4	^[2]
Molecular Formula	C ₁₄ H ₂₂ BNO ₂ Si	^[2]
Molecular Weight	275.23 g/mol	^[2]
Appearance	White to off-white solid	
Melting Point	248-250 °C	-

| Storage Conditions | Inert atmosphere, 2-8°C | |

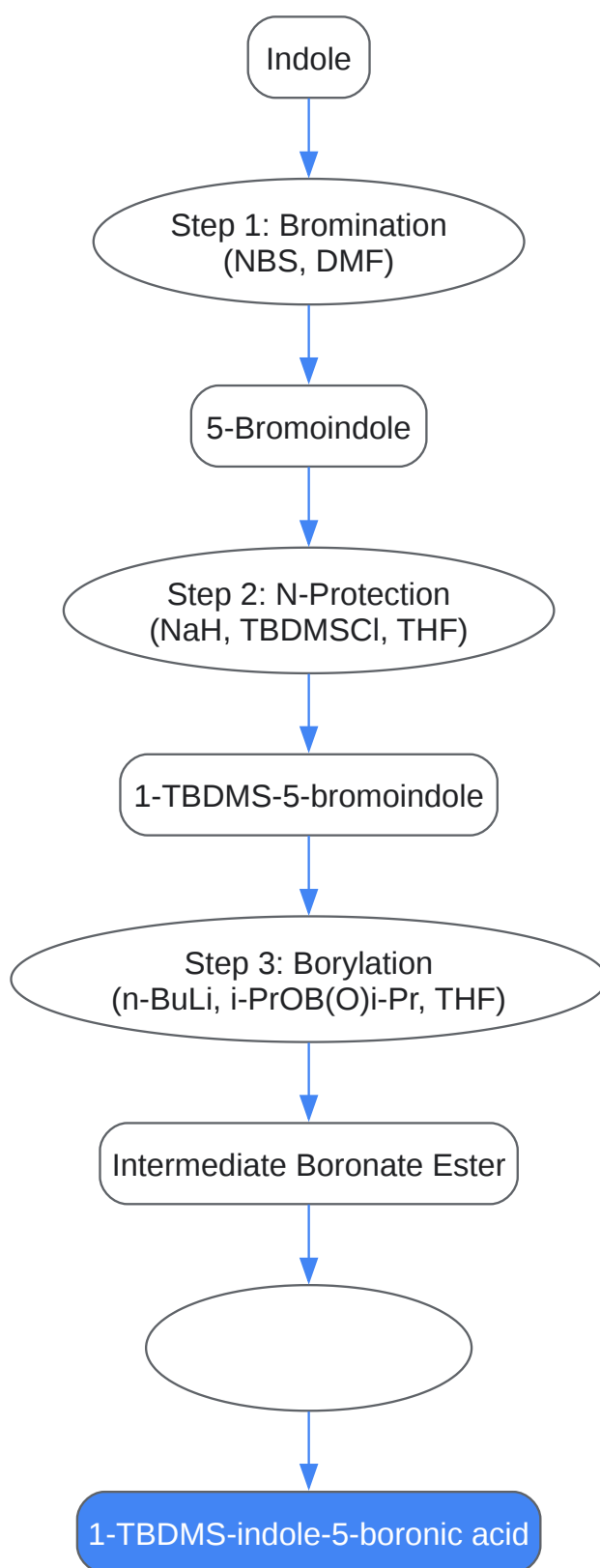
Table 2: Hazard and Precautionary Information

GHS Hazard Statement	Description
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
H373	May cause damage to organs through prolonged or repeated exposure.

Data sourced from PubChem CID 4372773. Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat, are mandatory when handling this reagent.[\[2\]](#)

A Validated Multi-Step Synthesis Protocol

The synthesis of 1-TBDMS-indole-5-boronic acid is most reliably achieved via a three-step sequence starting from commercially available indole. This protocol is constructed from established, analogous procedures and represents a robust pathway to the target compound.



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Caption: Synthetic workflow for 1-TBDMS-indole-5-boronic acid.

Step 1: Electrophilic Bromination of Indole

- Objective: To regioselectively install a bromine atom at the C-5 position, which will serve as a handle for the subsequent borylation.
- Methodology:
 - In a flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve indole (1.0 equiv) in anhydrous N,N-dimethylformamide (DMF).
 - Cool the solution to 0°C using an ice bath.
 - Add N-bromosuccinimide (NBS) (1.0 equiv) portion-wise over 30 minutes, ensuring the internal temperature does not exceed 5°C.
 - Allow the reaction to stir at 0°C for 1-2 hours, monitoring by TLC until consumption of the starting material.
 - Quench the reaction by pouring it into ice-water. A precipitate will form.
 - Collect the solid by vacuum filtration, wash thoroughly with water, and dry under vacuum to yield 5-bromoindole.
- Causality: The C-3 position of indole is the most nucleophilic and kinetically favored site for electrophilic attack. However, in polar aprotic solvents like DMF, bromination with NBS preferentially occurs at the C-5 position of the benzene ring, yielding the thermodynamically more stable product.^[5]

Step 2: N-Protection with TBDMS Chloride

- Objective: To protect the indole nitrogen to prevent interference in the next step.
- Methodology:
 - To a flame-dried flask under nitrogen, add 5-bromoindole (1.0 equiv) and dissolve in anhydrous tetrahydrofuran (THF).

- Cool the solution to 0°C and add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 equiv) portion-wise. Hydrogen gas will evolve.
- Stir the resulting suspension at 0°C for 30 minutes.
- Add a solution of tert-butyldimethylsilyl chloride (TBDMSCl, 1.2 equiv) in anhydrous THF dropwise.
- Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor by TLC.
- Carefully quench the reaction by adding saturated aqueous NH₄Cl solution.
- Extract the product with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, hexane/ethyl acetate gradient) to yield 1-TBDMS-5-bromoindole.
- Causality: NaH is a strong, non-nucleophilic base that irreversibly deprotonates the indole N-H to form the corresponding sodium indolide.^[3] This highly nucleophilic anion then readily attacks the silicon center of TBDMSCl in an S_N2 reaction to form the robust Si-N bond. THF is an ideal solvent as it is aprotic and effectively solvates the intermediate cation.

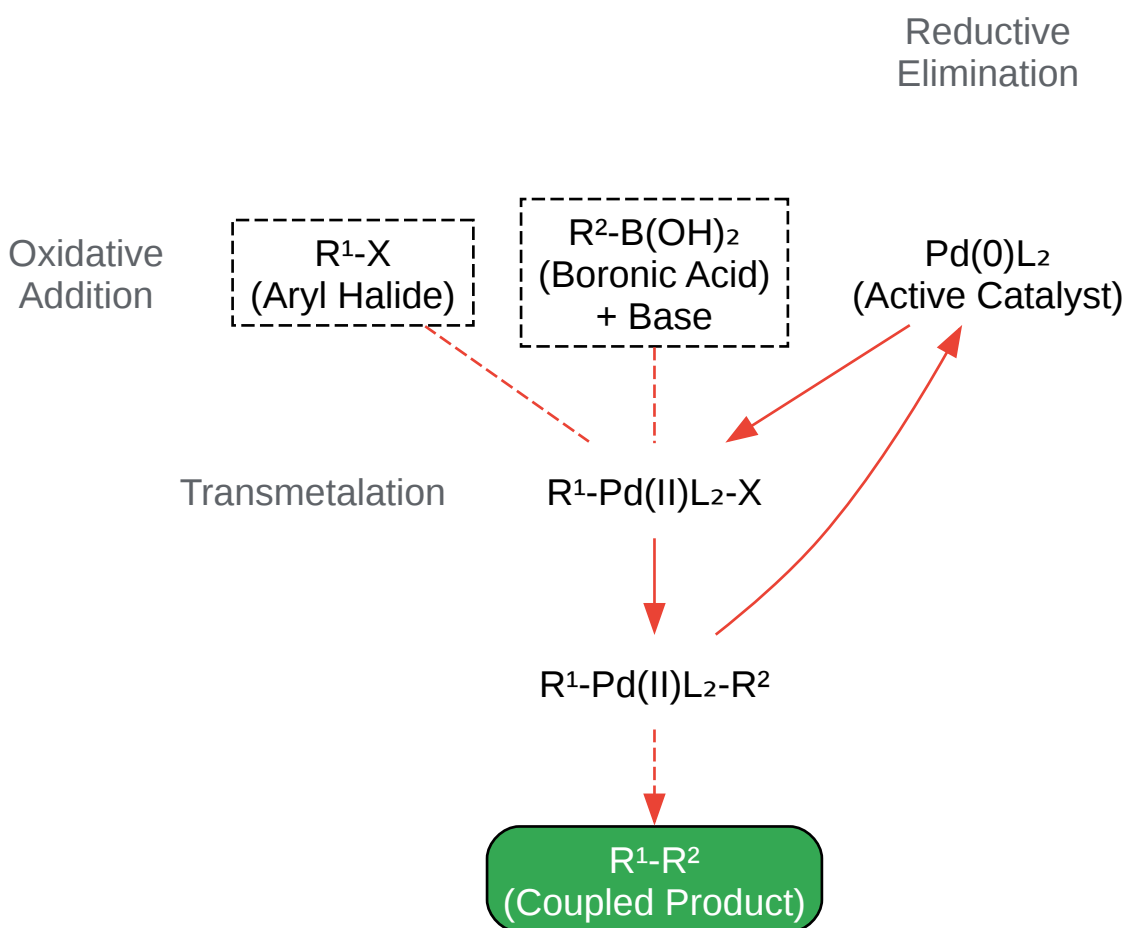
Step 3: Lithium-Halogen Exchange and Borylation

- Objective: To convert the C-Br bond into a C-B bond.
- Methodology:
 - Dissolve 1-TBDMS-5-bromoindole (1.0 equiv) in anhydrous THF in a flame-dried, three-neck flask under a strict argon atmosphere.
 - Cool the solution to -78°C using a dry ice/acetone bath.
 - Add n-butyllithium (n-BuLi, 1.1 equiv, typically 2.5 M in hexanes) dropwise via syringe over 15 minutes. The solution may change color. Stir for 30-60 minutes at -78°C.

- To this solution, add triisopropyl borate ($\text{B}(\text{Oi-Pr})_3$, 1.5 equiv) dropwise, maintaining the temperature at -78°C .
- After the addition is complete, allow the mixture to stir at -78°C for 1 hour, then slowly warm to room temperature overnight.
- Cool the reaction to 0°C and quench by the slow addition of 1 M aqueous HCl until the solution is acidic (pH ~ 2).
- Stir vigorously for 1-2 hours to ensure complete hydrolysis of the boronate ester.
- Extract the product with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate.
- The crude solid can often be purified by trituration with hexane or a hexane/ether mixture to yield the final product, 1-TBDMS-indole-5-boronic acid.
- Causality: At low temperatures (-78°C), n-BuLi rapidly and cleanly undergoes lithium-halogen exchange with the aryl bromide to form a 5-lithioindole intermediate.^[6] This potent nucleophile then attacks the electrophilic boron atom of the triisopropyl borate. The resulting boronate complex is then hydrolyzed under acidic conditions to the desired boronic acid. Anhydrous conditions are absolutely critical as organolithium reagents are instantly quenched by water.

Core Application: Suzuki-Miyaura Cross-Coupling

1-TBDMS-indole-5-boronic acid is an excellent substrate for Suzuki-Miyaura reactions, enabling the formation of $\text{C}(\text{sp}^2)\text{-C}(\text{sp}^2)$ bonds to construct biaryl structures.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Representative Protocol: Coupling with 4-Bromoanisole

- Objective: To synthesize 1-TBDMS-5-(4-methoxyphenyl)-1H-indole, a common biaryl structure.
- Methodology:
 - To a Schlenk flask, add 1-TBDMS-indole-5-boronic acid (1.0 equiv), 4-bromoanisole (1.1 equiv), and potassium carbonate (K_2CO_3 , 3.0 equiv).
 - Add a palladium catalyst, such as [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl_2 , 0.03 equiv).

- Evacuate and backfill the flask with argon three times.
- Add degassed solvents, typically a mixture of 1,4-dioxane and water (e.g., 4:1 v/v).
- Heat the reaction mixture to 80-100°C and stir for 4-12 hours, monitoring by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic phase with water and then brine. Dry over anhydrous Na₂SO₄ and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the desired biaryl product.
- Causality and Self-Validation:
 - Catalyst (Pd(dppf)Cl₂): This is a robust, air-stable Pd(II) precatalyst that is reduced in situ to the active Pd(0) species. The bulky dppf ligand promotes the rate-limiting oxidative addition step and facilitates the final reductive elimination.^[7]
 - Base (K₂CO₃): The base is crucial for activating the boronic acid. It reacts with the boronic acid to form a more nucleophilic boronate species (-B(OH)₃⁻), which is necessary for the transmetalation step where the organic group is transferred from boron to palladium.^[8]
 - Solvent (Dioxane/Water): The organic solvent (dioxane) solubilizes the organic reagents and catalyst, while the aqueous phase is necessary to dissolve the inorganic base and facilitate the formation of the active boronate species. Degassing is critical to remove oxygen, which can oxidize and deactivate the Pd(0) catalyst.

Conclusion

1-TBDMS-indole-5-boronic acid stands as a testament to the power of strategic molecular design. By combining the versatile reactivity of the indolylboronic acid with a robust and sterically demanding protecting group, chemists are equipped with a powerful tool for the synthesis of complex molecules. Its reliable preparation and predictable reactivity in Suzuki-Miyaura cross-coupling reactions ensure its continued and widespread use in the discovery of

new medicines and advanced materials. Understanding the fundamental principles behind its synthesis and application, as detailed in this guide, is key to leveraging its full potential in the laboratory.

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